

In-Depth Technical Guide: 4-Hydroxyantipyrine-D3 for Research Applications

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Compound of Interest

Compound Name: 4-Hydroxyantipyrine-D3

Cat. No.: B13842875

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Hydroxyantipyrine-D3**, a deuterated metabolite of the probe drug antipyrine. It is intended to serve as a valuable resource for researchers in drug metabolism, pharmacokinetics, and related fields. This guide covers the commercial availability of **4-Hydroxyantipyrine-D3**, with a focus on custom synthesis, and provides detailed experimental protocols for its analysis.

Commercial Availability and Suppliers

Direct commercial suppliers of **4-Hydroxyantipyrine-D3** are not readily available in catalog listings. However, the scientific community can procure this deuterated standard through custom synthesis services offered by specialized chemical companies. These companies have extensive experience in stable isotope labeling and can provide high-purity **4-Hydroxyantipyrine-D3** tailored to specific research needs.

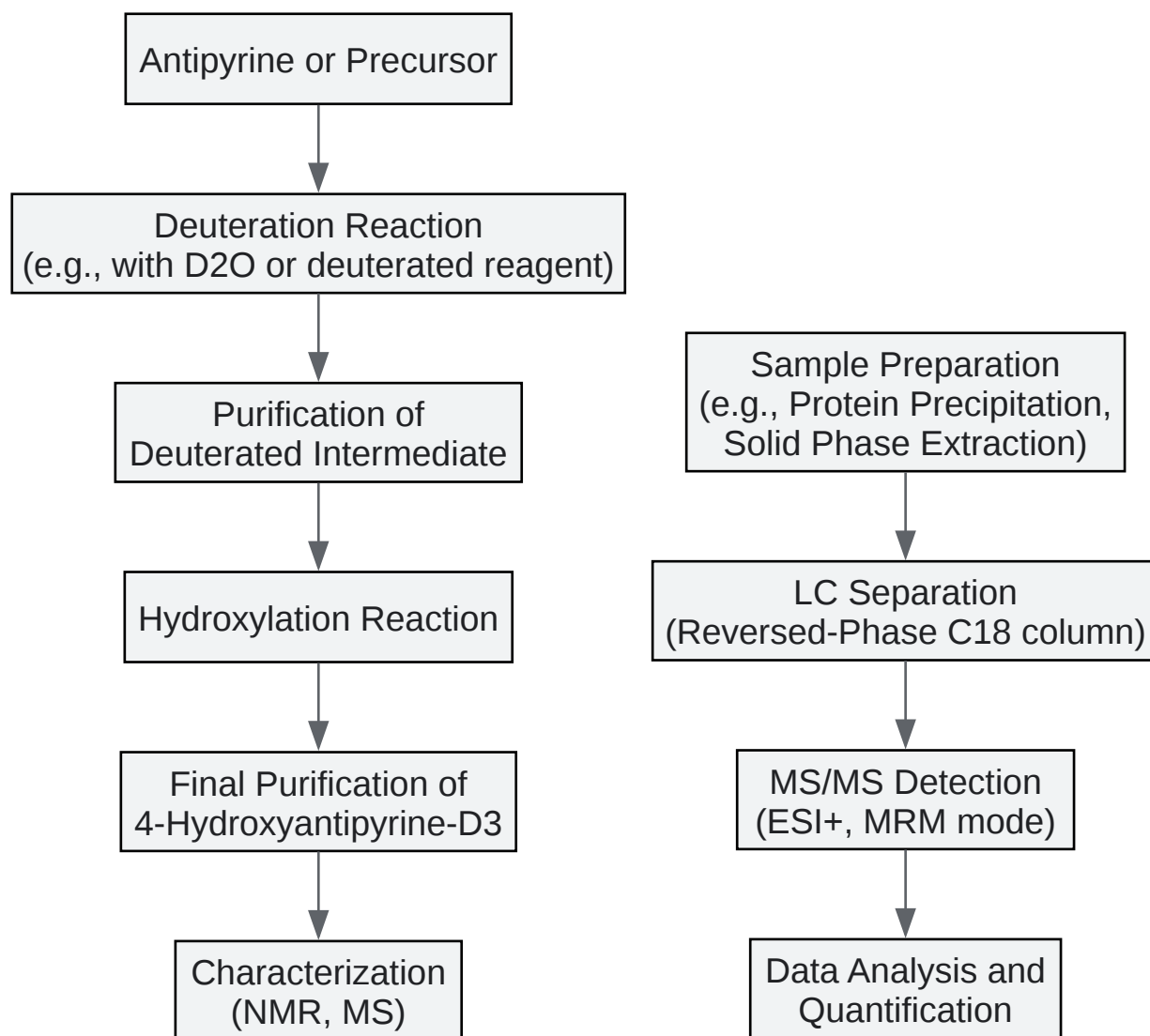
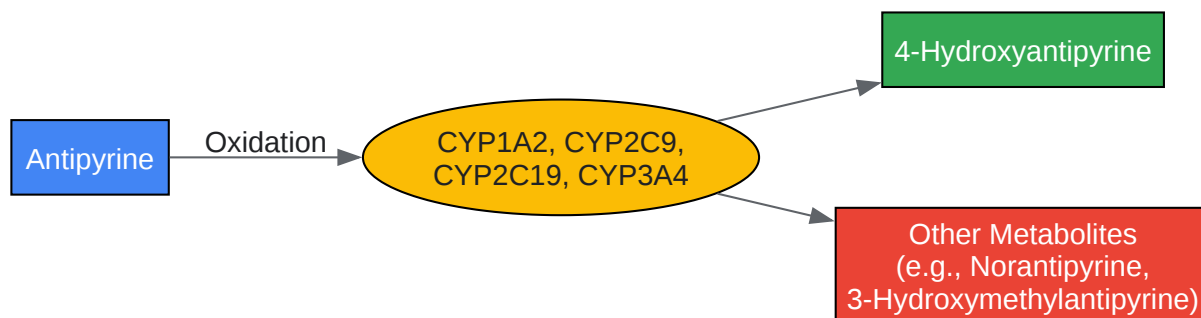
Below is a table summarizing key companies that offer custom synthesis of deuterated compounds. Researchers are encouraged to contact these suppliers directly to inquire about the synthesis of **4-Hydroxyantipyrine-D3**.

| Supplier | Service | Key Features | Website |
|--------------------------------------|----------------------------------|---|------------------|
| Cambridge Isotope Laboratories, Inc. | Custom Synthesis | World leader in stable isotope-labeled compounds, cGMP production capabilities. [1] [2] [3] | --INVALID-LINK-- |
| Toronto Research Chemicals (TRC) | Custom Synthesis | Manufactures complex organic chemicals for biomedical research, extensive catalog of stable labeled standards. [4] [5] | --INVALID-LINK-- |
| Alsachim, a Shimadzu Group Company | Custom Synthesis | Specializes in stable isotope-labeled internal standards, metabolites, and building blocks for bioanalysis. [6] [7] [8] | --INVALID-LINK-- |
| Cerilliant Corporation | Custom Reference Materials | Provides certified reference materials, including stable-isotope labeled compounds for various testing applications. [9] [10] | --INVALID-LINK-- |
| Revvity | Stable Isotope Labeling Services | Offers custom synthesis of stable isotope-labeled chemicals with technical support throughout the process. [11] | --INVALID-LINK-- |

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|----------------|--------------------------|---|------------------|
| Alfa Chemistry | Custom Synthesis Service | Provides custom synthesis of deuterated compounds, including starting materials, intermediates, and final products.[12] | --INVALID-LINK-- |
|----------------|--------------------------|---|------------------|

Antipyrine Metabolism Signaling Pathway

Antipyrine is extensively metabolized in the liver by cytochrome P450 (CYP) enzymes into several major metabolites, including 4-hydroxyantipyrine. The metabolic pathway is a key area of study in drug development to understand enzyme kinetics and potential drug-drug interactions.




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